# The Discovery and Enduring Complexity of Equine Estrogens: A Technical Guide

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *17alpha-Dihydroequilenin* |
| *CAS No.:* | *6639-99-2* |
| *Cat. No.:* | *B196222* |

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Executive Summary: For over 80 years, conjugated equine estrogens (CEEs) have been a cornerstone of hormone replacement therapy. This guide delves into the serendipitous history of their discovery, the intricate process of their extraction and analysis, and the unique biochemistry of their components, with a particular focus on the often-overlooked but biologically significant molecule, 17α-dihydroequilenin. We will explore the scientific rationale behind the original extraction methods, detail modern analytical workflows for characterization, and examine the distinct signaling pathways activated by this complex mixture of steroids. This document is intended for researchers, clinicians, and drug development professionals seeking a deeper, evidence-based understanding of one of pharmacology's most enduring natural products.

## A Historical Imperative: The Quest for an Orally Active Estrogen

The story of equine estrogens begins with a pressing clinical need in the early 20th century. Following the isolation of estrogen in 1929, early therapeutic preparations had to be administered by injection, a significant barrier to widespread use.[1] The first breakthrough toward an oral therapy came in the 1930s with Emmenin, a preparation of conjugated human

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estrogens extracted from the urine of pregnant women by the Canadian pharmaceutical company Ayerst, McKenna & Harrison, Ltd.[1][2] While a major advance, the supply of human urine was inherently limited and costly, prompting a search for a more abundant and potent source.[2][3]

This search led researchers to a pivotal discovery. Scientists in Germany, systematically studying the urine of various mammals, reported that pregnant equines—horses and zebras—excreted substantial quantities of potent, water-soluble estrogens.[2] The equine source was not only more plentiful but also yielded estrogens that were at least two and a half times more potent than those from human urine.[2] This finding set the stage for a revolution in hormone therapy.

In 1939, Ayerst developed a breakthrough process for extracting and stabilizing these equine estrogens.[2] The resulting product, a complex mixture of conjugated equine estrogens, was named Premarin, a portmanteau of "pregnant mare urine".[1][4] It was first marketed in Canada in 1941 and received approval in the United States in 1942, quickly becoming the most widely prescribed treatment for menopausal symptoms.[1][2][5]

## The Unique Steroid Profile of Conjugated Equine Estrogens (CEEs)

CEEs are not a single molecule but a complex, natural mixture of at least 10 different estrogen sulfates.[4][6][7] This complexity is a direct result of the unique steroidogenic pathways in the horse. The composition includes "classical" estrogens like estrone sulfate, but is dominated by estrogens containing an unsaturated B-ring, such as equilin sulfate, which are not found in humans.[8]

The constituent estrogens are present as sodium sulfate esters, a conjugation that renders them water-soluble and enhances their oral bioavailability.[5][7] After ingestion, a portion of these sulfates can be absorbed directly, while others are hydrolyzed by gut bacteria into their unconjugated forms, absorbed, and then rapidly re-sulfated in the liver and circulation.[7]

## Focus on 17α-Dihydroequilenin

Among the lesser-known components is 17α-dihydroequilenin, an estrogen closely related to equilenin.[9] It is also known as α-dihydroequilenin or 6,8-didehydro-17α-estradiol.[9] While it

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constitutes a small fraction of the total CEE mixture (typically around 1.2-1.6%), its distinct biological activity contributes to the overall pharmacological profile of the drug.[10] Like the other components, it is a naturally occurring steroidal estrogen found in horses and is present in CEEs as a sodium sulfate ester.[9][10]

## Data Presentation

The following table summarizes the major components of a typical CEE formulation, highlighting their relative abundance and key bioactivity parameters.

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| Compound | Synonym | Proportion (%) | RBA for ERα (%) | RBA for ERβ (%) | ERα / ERβ RBA Ratio |
|---|---|---|---|---|---|
| Estrone | - | 49.1–61.5 | 26 | 52 | 0.50 |
| Equilin | $\Delta^7$-Estrone | 22.4–30.5 | 13 | 49 | 0.26 |
| 17α-Dihydroequilin | $\Delta^7$-17α-Estradiol | 13.5–19.5 | 41 | 32 | 1.30 |
| 17α-Estradiol | - | 2.5–9.5 | 19 | 42 | 0.45 |
| Equilenin | $\Delta^{6,8}$-Estrone | 2.2–2.8 | 15 | 20–29 | 0.50–0.75 |
| 17α-Dihydroequilenin | $\Delta^{6,8}$-17α-Estradiol | 1.2–1.6 | 20 | 49 | 0.40 |
| 17β-Dihydroequilin | $\Delta^7$-17β-Estradiol | 0.5–4.0 | 113 | 108 | 1.05 |
| 17β-Estradiol | - | 0.56–0.9 | 100 | 100 | 1.00 |
| 17β-Dihydroequilenin | $\Delta^{6,8}$-17β-Estradiol | 0.5–0.7 | 68 | 90 | 0.75 |
| Data compiled from publicly available sources. RBA stands for Relative Binding Affinity, with 17β-Estradiol set to 100%. [10] | | | | | |

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# Methodologies: From Extraction to Analysis

The journey from raw material to a standardized pharmaceutical product involves sophisticated extraction, purification, and analytical chemistry. The causality behind these experimental choices is rooted in the need for efficiency, purity, and batch-to-batch consistency.

## Historical Extraction Protocol from Pregnant Mare Urine (PMU)

The original methods for isolating CEEs were pioneering for their time and designed to efficiently separate the water-soluble estrogen conjugates from a complex biological matrix. A typical historical workflow involved several key steps, as described in patent literature.[11]

Step-by-Step Methodology:

- Stabilization & Concentration: Raw pregnant mare urine is treated with a preservative like xylene to prevent enzymatic hydrolysis of the sulfate esters. The urine is then concentrated under vacuum to reduce volume.[11]
- Solvent Extraction: The aqueous concentrate is extracted with an organic solvent, such as butanol. This step partitions the amphipathic estrogen sulfates into the organic phase, leaving behind more polar, water-soluble impurities. The choice of butanol was critical for its ability to extract the conjugates without forming intractable emulsions, a common problem with other solvents.[11]
- Washing & Purification: The butanol extract is washed sequentially with an aqueous sodium hydroxide solution to remove acidic impurities and then with water to remove the base.[11]
- Solvent Exchange & Precipitation: The washed butanol extract is concentrated. The concentrate is then taken up in acetone, which causes insoluble materials to precipitate and be removed by filtration.[11]
- Final Precipitation & Recovery: The acetone solution is concentrated, and the CEEs are precipitated by adding an excess of a non-polar solvent like ether. The resulting solid precipitate, containing the mixture of sodium estrogen sulfates, is recovered and dried.[11]

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This multi-step process represents a classic liquid-liquid extraction and precipitation cascade, designed to progressively enrich the target compounds based on their solubility and chemical properties.

## Mandatory Visualization

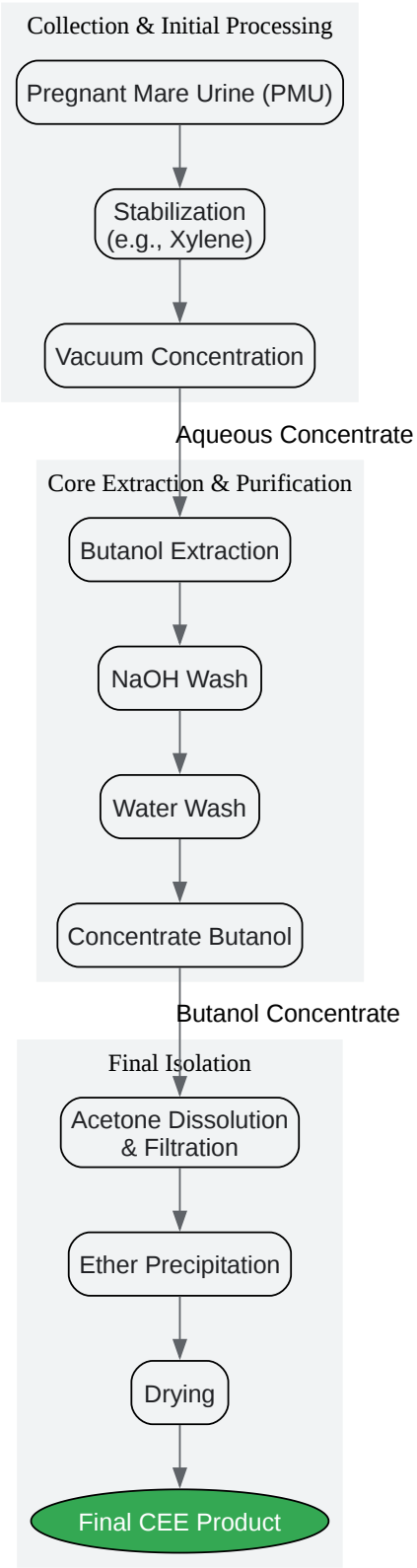


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**Figure 1:** Historical workflow for the extraction of CEEs from PMU.

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# Modern Analytical Workflows

Modern drug development and quality control demand highly specific and sensitive analytical methods to ensure the identity, purity, and potency of CEEs. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the gold standards.

Step-by-Step Methodology (HPLC-UV/MS):

- Sample Preparation: The CEE drug product is dissolved in a suitable solvent (e.g., a mixture of water and acetonitrile).
- Enzymatic Hydrolysis (for GC-MS): For detailed profiling of the individual estrogens, the sulfate conjugates are first cleaved using a sulfatase enzyme to yield the free steroids.
- Chromatographic Separation: The prepared sample is injected into an HPLC system equipped with a C18 reverse-phase column. A gradient elution program, typically using a mobile phase of water and acetonitrile with a modifier like formic acid, is used to separate the different estrogen components based on their polarity.
- Detection & Quantification:
  - UV Detection: A UV detector is used for routine quantification, monitoring the absorbance at a characteristic wavelength for estrogens (e.g., ~280 nm).
  - Mass Spectrometry (MS) Detection: For unambiguous identification, the column eluent is directed to a mass spectrometer. The MS detector provides mass-to-charge ratio data for each separated peak, confirming its molecular identity.
- Data Analysis: The resulting chromatogram is processed to identify and quantify each estrogen component by comparing its retention time and mass spectrum to that of a certified reference standard.

Rationale for Method Choice: HPLC is chosen for its ability to separate complex mixtures of similar compounds under non-destructive conditions. Coupling it with MS provides an orthogonal detection method that offers unparalleled specificity, making it the definitive technique for structural confirmation.

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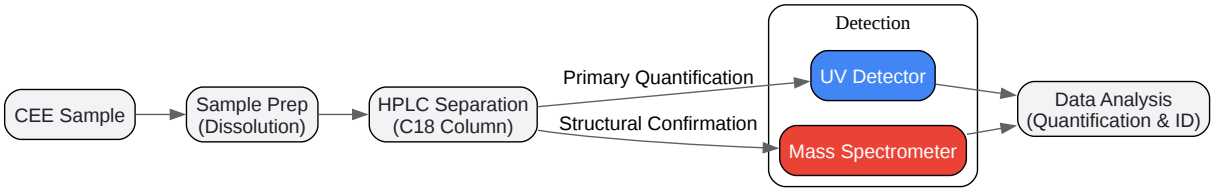
## Mandatory Visualization



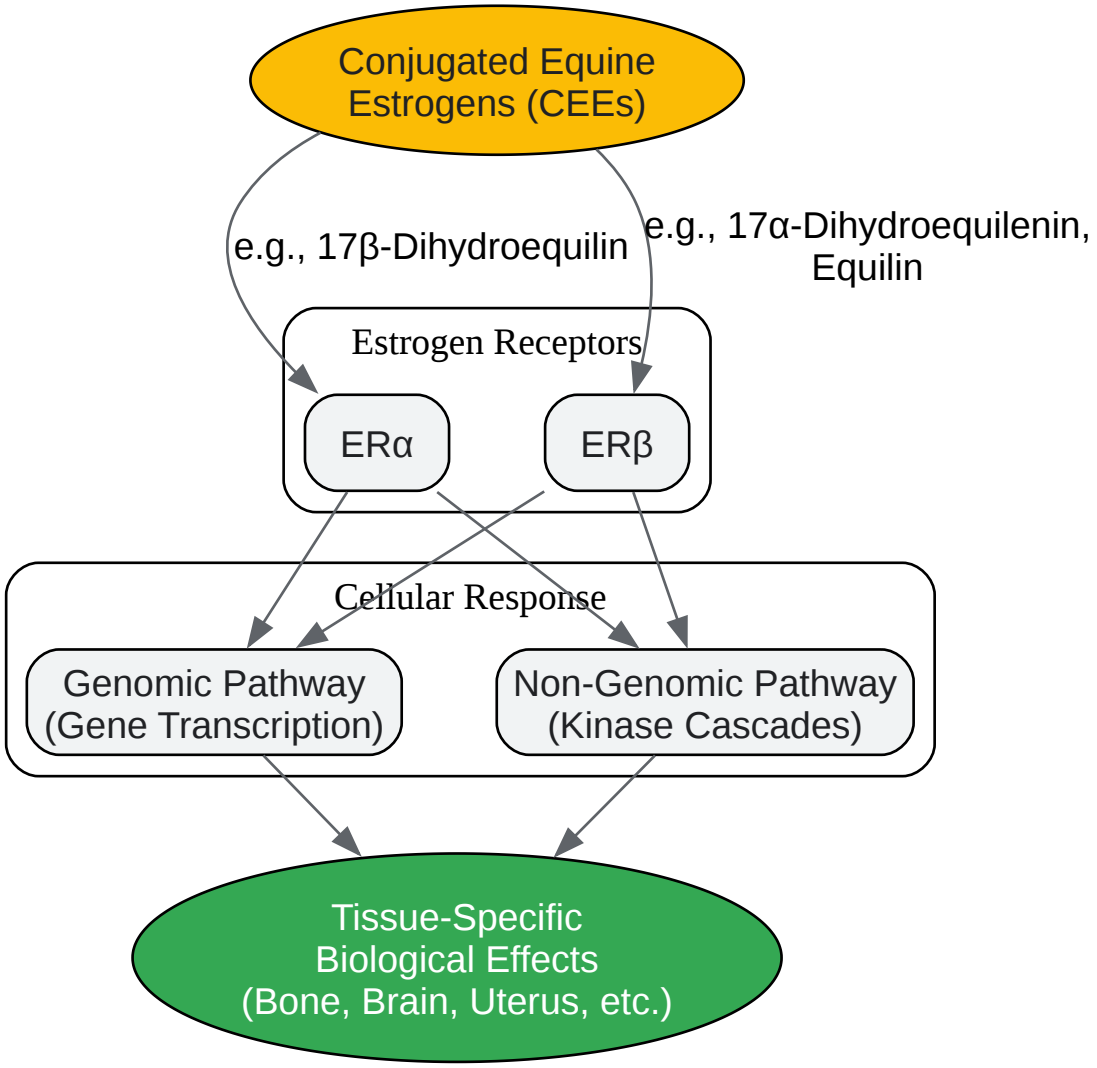




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**Figure 3:** Simplified estrogen signaling pathways activated by CEEs.

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## Conclusion and Future Directions

The discovery of equine estrogens was a landmark event in medicine, providing the first potent, orally active, and widely available treatment for menopause. The resulting product, Premarin, is a testament to the power of natural product chemistry. Its enduring clinical use is predicated on the biological activity of a complex mixture of steroids, including unique equine estrogens like equilin and 17α-dihydroequilenin.

While modern pharmacology often trends toward single-molecule drugs, the study of CEEs provides a compelling case for the therapeutic potential of complex mixtures. Future research should continue to dissect the individual contributions and synergistic interactions of each component. Advanced analytical techniques will be crucial for further characterizing the full spectrum of estrogens in CEEs, and systems biology approaches will help elucidate how their differential receptor affinities translate into a unique clinical profile. Understanding the history and science of these compounds offers valuable insights for the development of next-generation hormone therapies.

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- To cite this document: BenchChem. [The Discovery and Enduring Complexity of Equine Estrogens: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196222/docs#the-discovery-and-enduring-complexity-of-equine-estrogens-a-technical-guide]

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